

# lactamide enzymatic versus chemical synthesis yields

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## Compound Focus: Lactamide

CAS No.: 2043-43-8

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## Enzymatic Synthesis of Lactamide

The most detailed experimental data comes from a study that used immobilized cells of *Rhodococcus pyridinivorans* NIT-36, which contains the enzyme **nitrile hydratase (NHase)**, to synthesize **lactamide** from lactonitrile [1].

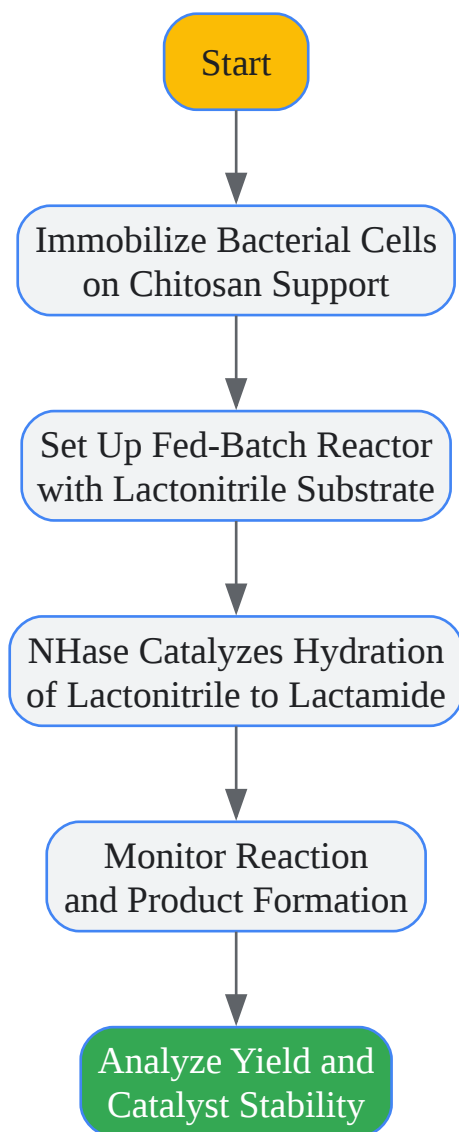
The key details of the methodology and results are summarized in the table below:

Aspect	Protocol & Results [1]
Biocatalyst	Whole cells of <i>R. pyridinivorans</i> NIT-36 immobilized on activated chitosan.
Immobilization	Partial entrapment via suspension cross-linking with N, N'-Methylene bis-acrylamide.

| **Key Findings** | - **Catalytic productivity:** 8.33 g of **lactamide** per gram of dry cell weight per hour.

- **Volumetric productivity:** 20 g/L.
- **Operational stability:** Retained 80% initial activity after 30 days of storage at 4°C.
- **Thermostability:** Immobilized cells showed superior temperature tolerance compared to free cells, retaining activity between 45°C and 50°C. | | **Reaction Design** | A fed-batch reaction system was used, with the immobilized cells maintaining 100% of their initial enzymatic activity for five consecutive reaction cycles. |

The following diagram illustrates the experimental workflow for this enzymatic synthesis:



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## Information on Chemical Synthesis

The search results do not provide specific protocols or yield data for the chemical synthesis of **lactamide**. While one source mentions that **lactamide** can be a precursor in chemical synthesis, it does not offer a direct comparison point for efficiency [2].

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## References

1. Nitrile hydratase mediated green synthesis of lactamide by... [pubmed.ncbi.nlm.nih.gov]
2. sciencedirect.com/topics/ chemistry / lactamide [sciencedirect.com]

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